

Step-by-step protocol for 3-(Aminomethyl)-2-methyloxolan-3-ol synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Aminomethyl)-2-methyloxolan-3-ol

Cat. No.: B1528310

[Get Quote](#)

Safety Information on Related Compounds

It is important to handle all chemicals with appropriate safety precautions. While a specific safety data sheet for **3-(Aminomethyl)-2-methyloxolan-3-ol** is not available, data for related compounds can provide some insight into potential hazards:

- 3-(Aminomethyl)tetrahydrofuran: Classified as a flammable liquid and vapor that causes skin and serious eye irritation.[5]
- 2-Methyloxolan-3-ol: May cause skin irritation, serious eye irritation, and respiratory irritation. [6]
- Methyltetrahydrofuran: A related solvent that is highly flammable and can form explosive peroxides.[7]

Given these properties, any synthesis involving similar structures should be conducted in a well-ventilated fume hood, with appropriate personal protective equipment (gloves, safety glasses, lab coat), and away from ignition sources.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Method for synthesizing 3-aminomethyl tetrahydrofuran by taking furan as raw material - Eureka | Patsnap [eureka.patsnap.com]
- 2. Synthesis method for 3-aminomethyl tetrahydrofuran - Eureka | Patsnap [eureka.patsnap.com]
- 3. CN109851594B - Method for synthesizing 3-aminomethyl tetrahydrofuran by taking furan as raw material - Google Patents [patents.google.com]
- 4. CN110407776B - Preparation method of 3-aminomethyl tetrahydrofuran - Google Patents [patents.google.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. 2-Methyloxolan-3-ol | C₅H₁₀O₂ | CID 34742 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Step-by-step protocol for 3-(Aminomethyl)-2-methyloxolan-3-ol synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1528310#step-by-step-protocol-for-3-aminomethyl-2-methyloxolan-3-ol-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com